

Common interferences in aldehyde analysis using 1,3-Cyclohexanedione

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Compound of Interest

Compound Name: 1,3-Cyclohexanedione-13C6

CAS No.: 1246820-51-8

Cat. No.: B588396

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Technical Support Center: Alde-Safe™ 1,3-Cyclohexanedione Assay

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I. Principle of the Assay: The Hantzsch Reaction

The quantification of aldehydes using 1,3-cyclohexanedione is based on the classic Hantzsch reaction.[1][2] In this multi-component reaction, two equivalents of 1,3-cyclohexanedione condense with one equivalent of an aldehyde in the presence of an ammonium donor (e.g., ammonium acetate). This cyclization reaction forms a highly fluorescent and colored dihydropyridine derivative (a lutidine derivative).[3][4] The intensity of the color (measured by absorbance) or fluorescence is directly proportional to the concentration of the aldehyde in the sample.[4]

The reaction is favored for its simplicity, high sensitivity, and the stability of the resulting product.[5][6]

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Sources

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